5-Hydroxymaltol: An In-depth Technical Guide to Solubility and Stability

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Compound of Interest

Compound Name:	*5-Hydroxymaltol*
CAS No.:	*1073-96-7*
Cat. No.:	*B089605*

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For Researchers, Scientists, and Drug Development Professionals

Introduction

5-Hydroxymaltol (3,5-dihydroxy-2-methyl-4H-pyran-4-one) is a naturally occurring pyranone derivative found in various sources, including toasted oak, certain honeys, and as a secondary metabolite from fungi like Penicillium echinulatum.[1] Structurally similar to the well-known flavoring agent maltol, its unique hydroxylation pattern imparts distinct physicochemical properties that are critical for its potential applications in pharmaceutical and other scientific fields. Understanding the solubility and stability of **5-hydroxymaltol** is a fundamental prerequisite for formulation development, analytical method design, and ensuring the quality and efficacy of any potential product.

This technical guide provides a comprehensive overview of the available solubility and stability data for **5-hydroxymaltol**. It details standardized experimental protocols for determining these key parameters and includes workflows for analytical quantification, offering a foundational resource for researchers and developers.

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Physicochemical Properties and Solubility Profile

The solubility of an active compound is a critical determinant of its bioavailability and formulation possibilities. Data for **5-hydroxymaltol** is available from both estimated and predictive sources. It is generally characterized as being soluble in polar organic solvents and moderately soluble in water.

Table 1: Physicochemical Properties and Solubility of **5-Hydroxymaltol**

Property	Value	Data Type	Source
Molecular Formula	$C_6H_6O_4$	---	[1]
Molar Mass	142.110 g·mol^{-1}	---	[1]
CAS Number	1073-96-7	---	[2]
pKa (Strongest Acidic)	8.37	Predicted (ChemAxon)	[3]
logP	-0.42	Predicted (ALOGPS)	[3]
Water Solubility	5507 mg/L (5.51 g/L) at 25 °C	Estimated (EPI System)	[2]
Water Solubility	68.3 g/L	Predicted (ALOGPS)	[3]
Solvent Solubility	Soluble in alcohol	Qualitative	[2]
Solvent Solubility	Soluble in Methanol/DMSO	Qualitative	[4]

Note: Discrepancies in water solubility values highlight the difference between estimated and predicted models. Experimental validation is recommended.

Stability Profile

The chemical stability of **5-hydroxymaltol** is essential for determining its shelf-life and appropriate storage conditions. While specific kinetic data is limited in publicly available literature, general assessments indicate that the compound is stable under standard

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conditions.[4] Stability studies are crucial to understand its degradation pathways under various environmental stressors like heat, humidity, light, and pH.

For a compound like **5-hydroxymaltol**, with its hydroxyl and ketone functional groups, potential degradation pathways include oxidation and pH-dependent hydrolysis. Forced degradation studies are necessary to identify potential degradants and establish the molecule's intrinsic stability.

Table 2: Summary of Stability Information for **5-Hydroxymaltol**

Parameter	Information	Source
Chemical Stability	Stated as "Stable" in Material Safety Data Sheet.	[4]
Recommended Storage	General guidance for chemical reagents suggests cool, dry, well-ventilated areas.	---
Potential Degradation	As a complex organic molecule, it may be susceptible to degradation under stress conditions such as high temperature, humidity, and exposure to light.[5][6]	---

Experimental Protocols

To generate robust and reliable data, standardized experimental protocols are essential. The following sections detail methodologies for determining solubility and stability, as well as an analytical method for quantification.

Solubility Determination: Shake-Flask Method

The shake-flask method is the gold standard for determining equilibrium solubility. It involves agitating an excess of the compound in a solvent for a prolonged period until equilibrium is reached.

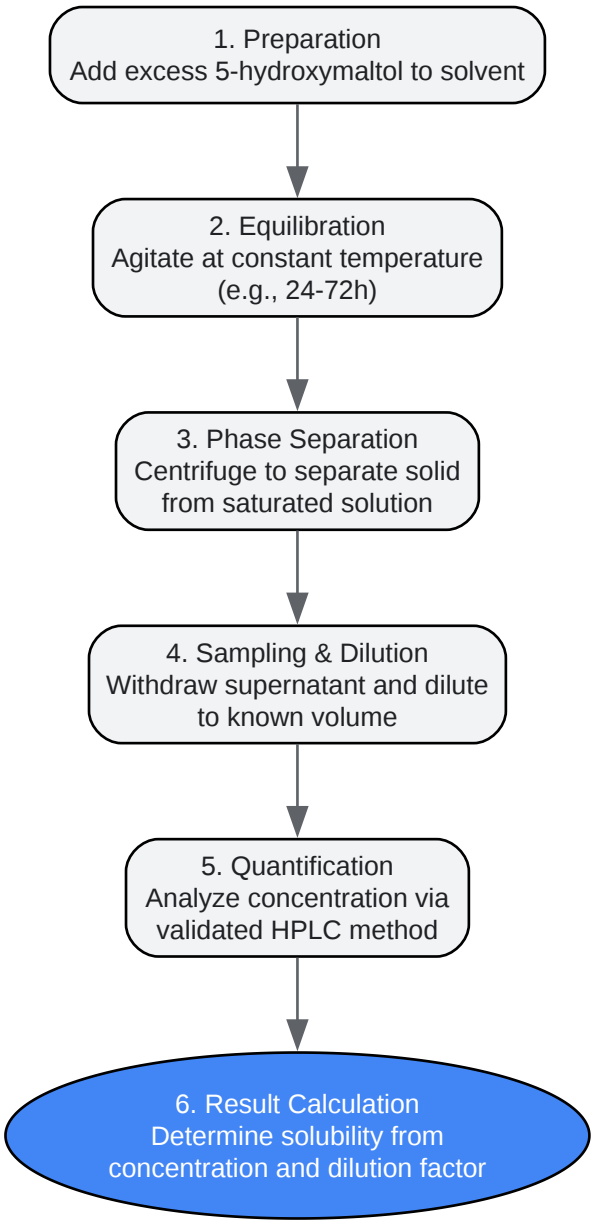
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Methodology:

- Preparation: Add an excess amount of **5-hydroxymaltol** solid to a series of vials containing the desired solvent (e.g., water, phosphate buffer pH 7.4, ethanol).
- Equilibration: Seal the vials and place them in a shaker bath at a constant temperature (e.g., 25 °C or 37 °C). Agitate the samples for a predetermined period (e.g., 24 to 72 hours) to ensure equilibrium is reached.[7]
- Phase Separation: After equilibration, allow the samples to stand to let undissolved solid settle. Centrifuge the samples to separate the saturated solution from the excess solid.
- Sampling and Dilution: Carefully withdraw an aliquot of the clear supernatant. Dilute the aliquot with a suitable solvent to a concentration within the calibrated range of the analytical method.
- Quantification: Analyze the concentration of **5-hydroxymaltol** in the diluted sample using a validated analytical method, such as HPLC-UV.
- Calculation: Calculate the solubility by accounting for the dilution factor. The experiment should be performed in triplicate to ensure reproducibility.

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Workflow for Shake-Flask Solubility Determination



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Workflow for Shake-Flask Solubility Determination

Stability Study: Accelerated Stability Testing

Accelerated stability studies are used to predict the shelf-life of a substance by subjecting it to elevated stress conditions, as outlined in regulatory guidelines.[8]

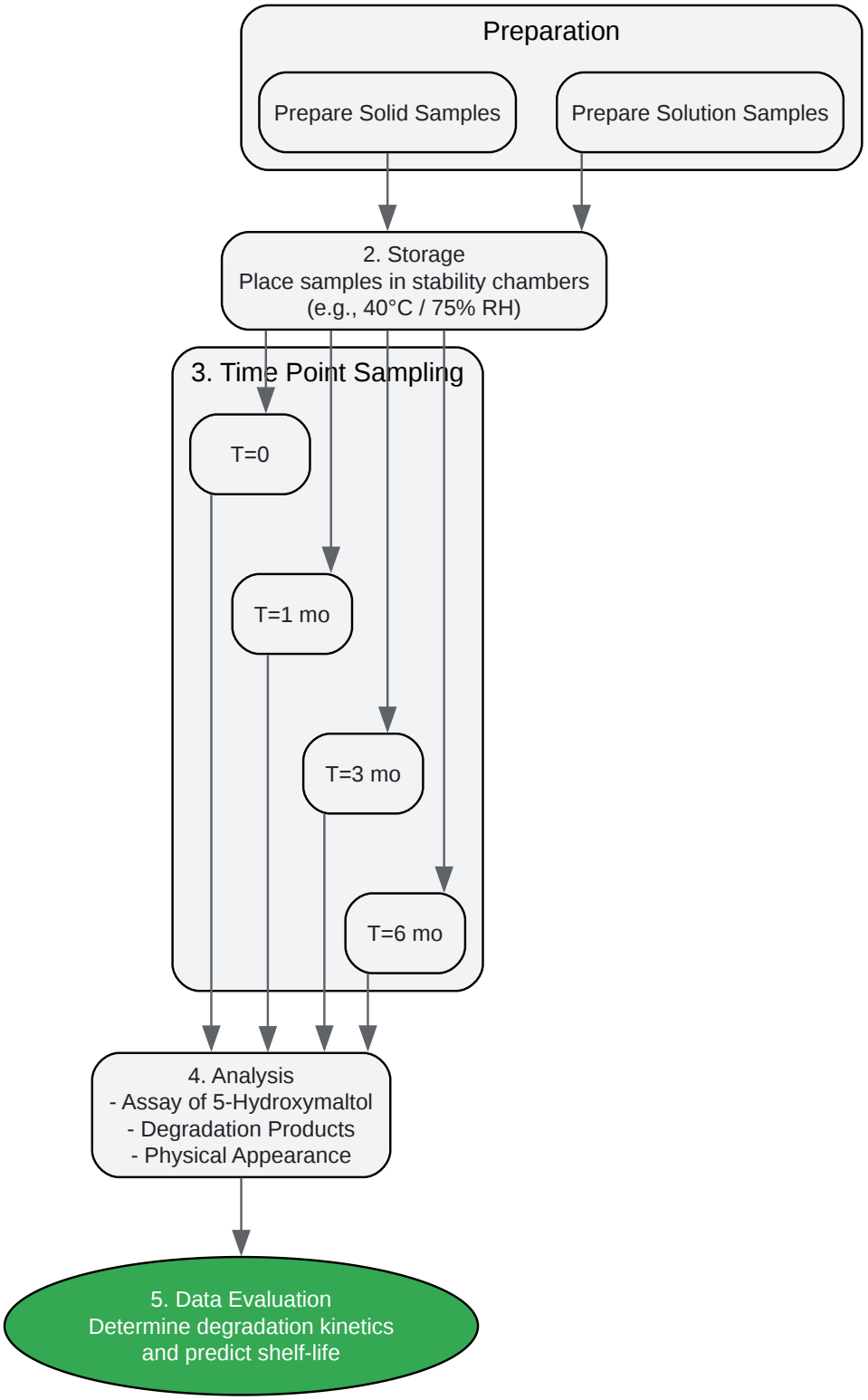
Methodology:

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- Sample Preparation: Prepare samples of **5-hydroxymaltol**, both as a solid powder and, if applicable, in a solution or formulation. Package the samples in containers that simulate the proposed market packaging.
- Storage Conditions: Place the samples in stability chambers set to accelerated conditions. A common condition is 40 °C ± 2 °C with 75% ± 5% relative humidity (RH).[6] A long-term storage condition (e.g., 25 °C / 60% RH) should also be run in parallel.[8]
- Time Points: Pull samples from the chambers at specified time points (e.g., 0, 1, 3, and 6 months for an accelerated study).[8]
- Analysis: At each time point, analyze the samples for:
  - Assay: Quantify the amount of remaining **5-hydroxymaltol** using a stability-indicating analytical method (e.g., HPLC).
  - Degradation Products: Identify and quantify any significant degradation products.
  - Physical Properties: Observe any changes in appearance, color, or physical form.
- Data Evaluation: Plot the concentration of **5-hydroxymaltol** versus time. Determine the degradation kinetics (e.g., zero-order or first-order) and calculate the degradation rate constant.[5][9] Use this data, often with the Arrhenius equation, to predict the shelf-life under long-term storage conditions.

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Workflow for Accelerated Stability Study



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Workflow for Accelerated Stability Study

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Analytical Quantification: High-Performance Liquid Chromatography (HPLC)

HPLC is a robust and widely used technique for the quantification of non-volatile and semi-volatile compounds like **5-hydroxymaltol**, making it ideal for both solubility and stability assays.[6][10]

Methodology:

- Instrumentation: A standard HPLC system equipped with a UV-Vis detector.
- Chromatographic Conditions (Typical Starting Point):
  - Column: Reversed-phase C18 column (e.g., 250 mm x 4.6 mm, 5 µm particle size).[10]
  - Mobile Phase: A gradient or isocratic elution using a mixture of water (often with a small amount of acid like formic or acetic acid for peak shape) and an organic solvent like acetonitrile or methanol.
  - Flow Rate: 1.0 mL/min.
  - Detection Wavelength: Determined by scanning the UV spectrum of **5-hydroxymaltol** to find its wavelength of maximum absorbance (λmax).
  - Injection Volume: 10-20 µL.
- Standard Preparation: Prepare a series of standard solutions of **5-hydroxymaltol** of known concentrations in the mobile phase or a suitable solvent.
- Calibration: Inject the standard solutions to generate a calibration curve by plotting peak area against concentration. A linear regression should yield a correlation coefficient (r^2) of ≥ 0.999.
- Sample Analysis: Prepare and inject the samples from the solubility or stability experiments.
- Quantification: Determine the concentration of **5-hydroxymaltol** in the samples by interpolating their peak areas from the calibration curve.

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Conclusion

This guide consolidates the currently available, albeit limited, data on the solubility and stability of **5-hydroxymaltol**. The provided physicochemical data indicates moderate aqueous solubility and good solubility in polar organic solvents, which are favorable properties for further development. While qualitatively described as stable, comprehensive stability testing under forced conditions is required to fully characterize its degradation profile and establish a reliable shelf-life.

The detailed experimental protocols for solubility (Shake-Flask), stability (Accelerated Testing), and quantification (HPLC) serve as a practical resource for researchers. By applying these standardized methods, scientists can generate the high-quality, reproducible data needed to advance the study of **5-hydroxymaltol** and unlock its full potential in drug development and other scientific applications.

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